

A Comprehensive Technical Guide to (S)-1-Phenylethanol

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Compound of Interest

Compound Name: (S)-1-Phenylethanol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **(S)-1-Phenylethanol**, a crucial chiral building block in the synthesis of pharmaceuticals and other fine chemicals. This document outlines its chemical identity, physicochemical properties, synthesis methodologies, applications, and safety protocols, presented in a format tailored for professionals in research and development.

Chemical Identity and Molecular Structure

(S)-1-Phenylethanol is the (S)-enantiomer of 1-phenylethanol.[1] It is a chiral secondary alcohol characterized by a phenyl group and a hydroxyl group attached to the same stereogenic carbon center.[2]

CAS Number: 1445-91-6[2][3][4][5][6][7][8]

Molecular Structure:

- Molecular Formula: C₈H₁₀O[3][4][6][7]
- SMILES: C--INVALID-LINK--c1ccccc1[9]
- InChI: 1S/C8H10O/c1-7(9)8-5-3-2-4-6-8/h2-7,9H,1H3/t7-/m0/s1[9]
- InChI Key: WAPNOHKVXSQRPX-ZETCQYMHSA-N[9]

Physicochemical and Spectroscopic Data

(S)-1-Phenylethanol is a colorless to pale yellow liquid with a characteristic aromatic, floral odor.^{[2][7]} Key physicochemical and spectroscopic data are summarized in the tables below.

Table 1: Physicochemical Properties of (S)-1-Phenylethanol

Property	Value	Reference(s)
Molecular Weight	122.16 g/mol	[3][4][6][7]
Appearance	Colorless to pale yellow liquid	[2][7]
Melting Point	9-11 °C	[7][9]
Boiling Point	88-89 °C at 10 mmHg	[7][9]
Density	1.012 g/mL at 20 °C	[7][9]
Refractive Index	n _{20/D} 1.528	[7]
Optical Activity	[α] _{22/D} -44.0°, neat	[7][9]
Water Solubility	20 g/L at 20 °C	[7]
XLogP3	1.4	[6]

Table 2: Spectroscopic Data for (S)-1-Phenylethanol

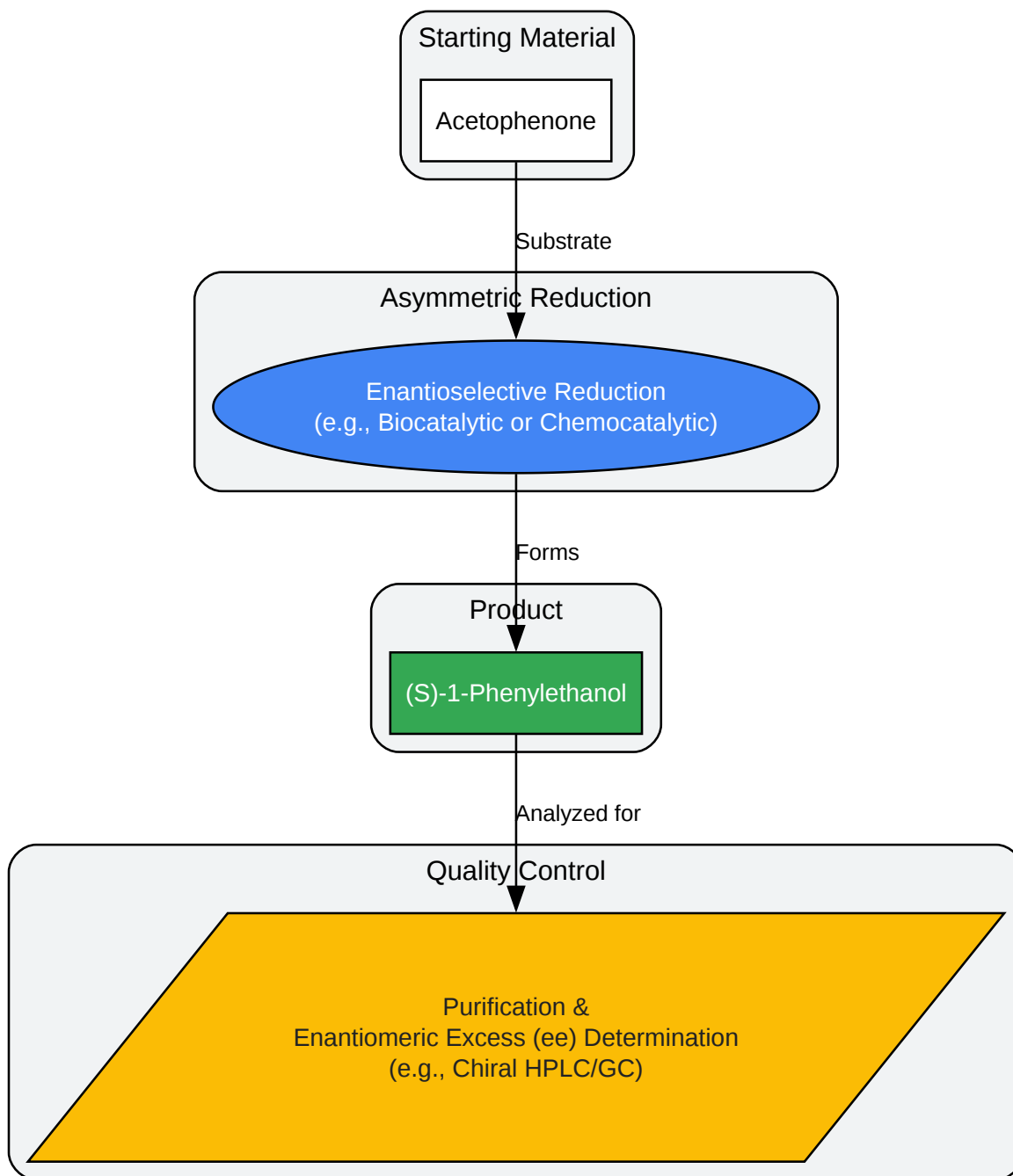
Spectrum	Key Peaks/Shifts	Reference(s)
¹ H NMR (CDCl ₃)	δ 1.49–1.50 (d, J = 6.5 Hz, 3H), 2.01 (s, 1H), 4.91 (q, J = 6.5 Hz, 1H), 7.26–7.39 (m, 5H)	[10]
¹³ C NMR (CDCl ₃)	δ 25.1, 70.4, 125.4, 127.4, 128.5, 145.9	[10]
IR (thin film, cm ⁻¹)	3364, 3030, 1493, 1452, 1007, 761, 699	[10]
Mass Spec. (GC-MS)	Major fragments at m/z 107, 104	[1]

Synthesis and Manufacturing

The enantioselective synthesis of **(S)-1-phenylethanol** is of significant industrial importance. Common strategies involve the asymmetric reduction of acetophenone or the kinetic resolution of racemic 1-phenylethanol.

Asymmetric Synthesis Workflow

A prevalent method for producing **(S)-1-phenylethanol** is the asymmetric reduction of its corresponding ketone, acetophenone. This can be achieved through both biocatalytic and chemocatalytic approaches. The general workflow is depicted below.



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Caption: Asymmetric synthesis workflow for **(S)-1-phenylethanol**.

Experimental Protocols

This protocol is based on the use of a whole-cell biocatalyst for the asymmetric reduction of acetophenone.^{[3][4]}

Materials:

- Acetophenone
- Ispir bean (*Phaseolus vulgaris*) acetone powder (as alcohol dehydrogenase source)
- Glucose (as cosubstrate for cofactor regeneration)
- Phosphate buffer (pH 7.0)
- Orbital shaker

Methodology:

- Prepare a reaction mixture containing phosphate buffer (pH 7.0), acetophenone (6 mM), glucose (25.15 mM), and Ispir bean acetone powder (175 mg/mL).^{[3][4]}
- Incubate the reaction mixture in an orbital shaker at 30°C for 36 hours.^{[3][4]}
- Monitor the reaction progress and the concentration of **(S)-1-phenylethanol** using HPLC with a chiral column (e.g., Chiralcel OB).^{[3][4]}
- Upon completion, the product can be extracted and purified. This method has been shown to produce **(S)-1-phenylethanol** with an enantiomeric excess of >99%.^{[3][4]}

This protocol utilizes a lipase to selectively acylate the (R)-enantiomer, allowing for the separation of the unreacted **(S)-1-phenylethanol**.^[11]

Materials:

- Racemic (R,S)-1-phenylethanol
- Vinyl acetate (acylating agent)
- Novozyme 435 (immobilized lipase)

- n-Hexane (solvent)
- Sealed glass bioreactor

Methodology:

- Dissolve (R,S)-1-phenylethanol (240 mM) in n-hexane in a sealed glass bioreactor.[\[11\]](#)
- Add vinyl acetate and Novozyme 435 (11 mg/mL) to the reaction mixture.[\[11\]](#)
- Conduct the reaction at 42°C with stirring for 75 minutes.[\[11\]](#)
- After the reaction, remove the biocatalyst by filtration.
- Evaporate the solvent under vacuum.
- The remaining unreacted alcohol will be highly enriched in the (S)-enantiomer. The enantiomeric excess can be determined by chiral HPLC.[\[11\]](#)

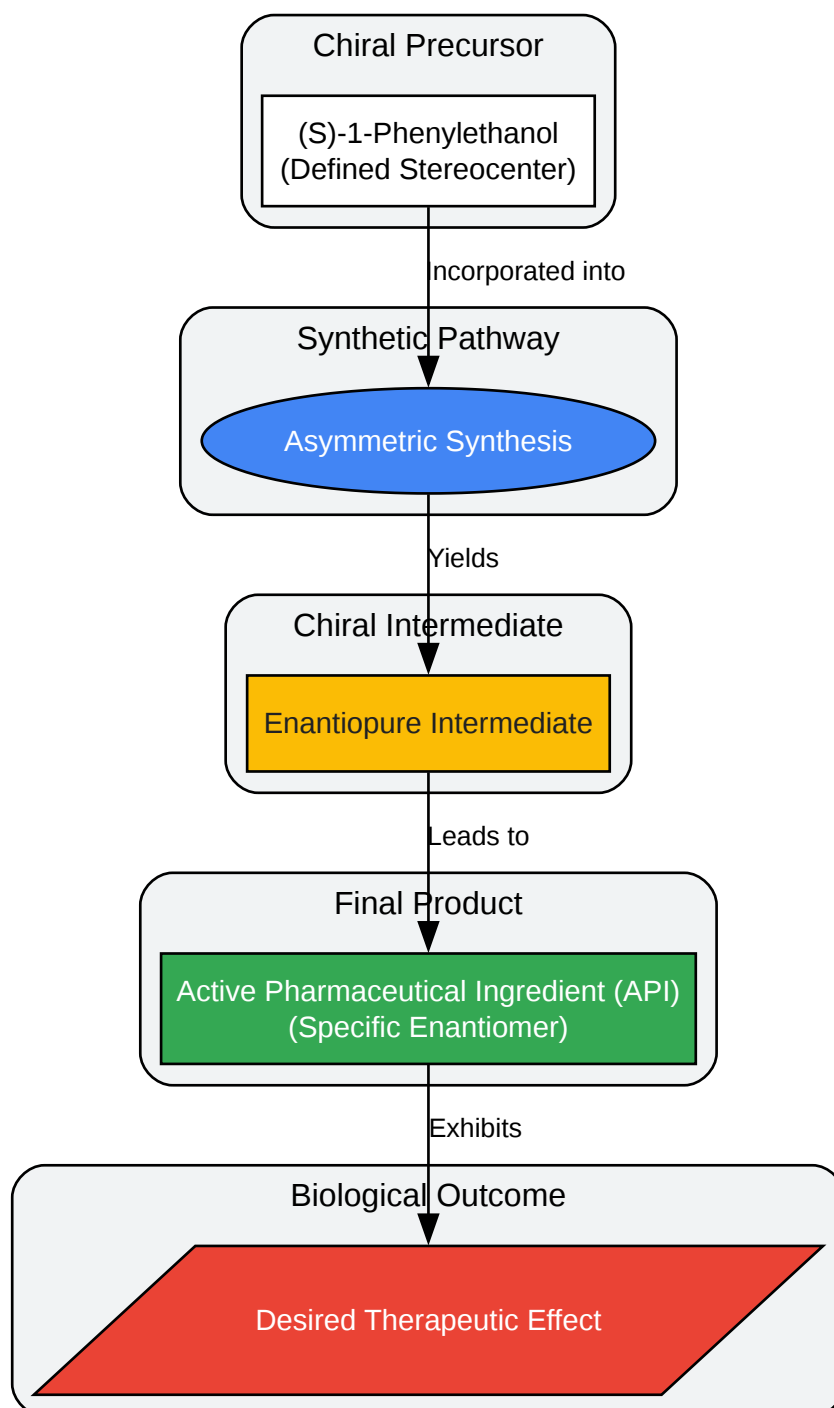
Applications in Research and Drug Development

(S)-1-Phenylethanol is a valuable chiral intermediate in the synthesis of a wide range of biologically active molecules.[\[2\]](#)[\[12\]](#)

- **Chiral Building Block:** It serves as a fundamental building block for the synthesis of more complex chiral molecules, including active pharmaceutical ingredients (APIs).[\[5\]](#)[\[12\]](#) Its defined stereocenter is crucial for imparting the desired stereochemistry in the final product.
- **Pharmaceutical Synthesis:** It is a precursor for various pharmaceutical compounds, including those with antidiabetic, antidepressant, and antirabic activities.[\[13\]](#)[\[14\]](#)[\[15\]](#)
- **Chiral Auxiliary and Resolving Agent:** **(S)-1-Phenylethanol** is used in the kinetic resolution of racemic acids and alcohols through esterification, which facilitates the separation of enantiomers.[\[5\]](#)
- **Ligand Synthesis:** It is a precursor for the synthesis of chiral ligands, such as chiral phosphines, which are essential in asymmetric catalysis for producing enantiomerically enriched fine chemicals.[\[5\]](#)

Logical Relationship in Chiral Synthesis

The utility of **(S)-1-phenylethanol** in drug development is fundamentally linked to the principle of chirality, where the three-dimensional arrangement of atoms in a molecule dictates its biological activity.



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Caption: Role of **(S)-1-phenylethanol** in producing enantiopure APIs.

Safety and Handling

Proper handling of **(S)-1-Phenylethanol** is essential in a laboratory and manufacturing setting.

Hazard Identification:

- Harmful if swallowed.[16]
- Causes skin irritation.[16]
- Causes serious eye damage/irritation.[16][17]

Precautionary Measures:

- Handling: Use in a well-ventilated area. Avoid contact with skin, eyes, and inhalation of vapor. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and protective clothing.[18][19] Keep away from sources of ignition.[19]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly closed container.[17][19] Recommended storage temperature is 2-8°C.[7]
- First Aid:
 - In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[16][19]
 - In case of skin contact: Wash off with soap and plenty of water.[16][19]
 - If inhaled: Move the person into fresh air.[16][19]
 - If swallowed: Do NOT induce vomiting. Rinse mouth with water and consult a physician. [16][19]

Always consult the Safety Data Sheet (SDS) for complete and detailed safety information before handling this chemical.[16][19]

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